

A Technical Review of 1-Hydroxy-1-cyclopropanecarboxylic Acid in Medicinal Chemistry

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Compound of Interest

Compound Name: 1-Hydroxy-1-cyclopropanecarboxylic acid

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Introduction

The cyclopropane ring, a unique three-membered carbocycle, has garnered significant attention in medicinal chemistry due to its distinct conformational rigidity and electronic properties. Its incorporation into molecular scaffolds can profoundly influence the biological activity, metabolic stability, and pharmacokinetic profile of drug candidates. **1-Hydroxy-1-cyclopropanecarboxylic acid**, a simple yet elegant molecule featuring this motif, represents a valuable building block and a potential pharmacophore in its own right. This technical guide provides a comprehensive overview of the synthesis, potential medicinal chemistry applications, and relevant experimental methodologies associated with **1-Hydroxy-1-cyclopropanecarboxylic acid**. While direct quantitative biological data for this specific molecule is limited in publicly available literature, this review extrapolates its potential based on the well-documented activities of structurally related cyclopropane derivatives.

Chemical and Physical Properties

1-Hydroxy-1-cyclopropanecarboxylic acid is a white solid with the following key properties:

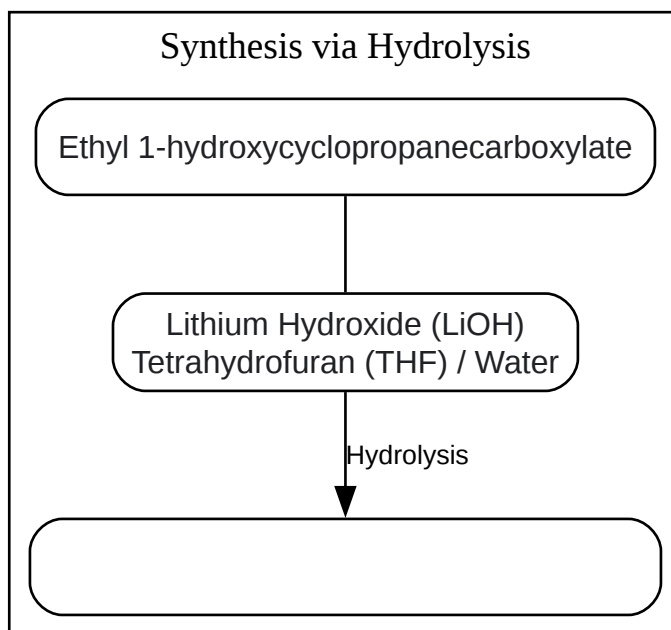
Property	Value
Molecular Formula	C ₄ H ₆ O ₃
Molecular Weight	102.09 g/mol
CAS Number	17994-25-1
Melting Point	108-110 °C
Appearance	White solid

Synthesis of 1-Hydroxy-1-cyclopropanecarboxylic Acid

Two primary synthetic routes for **1-Hydroxy-1-cyclopropanecarboxylic acid** have been reported, offering scalability and good yields.

Method 1: Hydrolysis of an Ester Precursor

This method involves the hydrolysis of a cyclopropane ester derivative using a strong base.

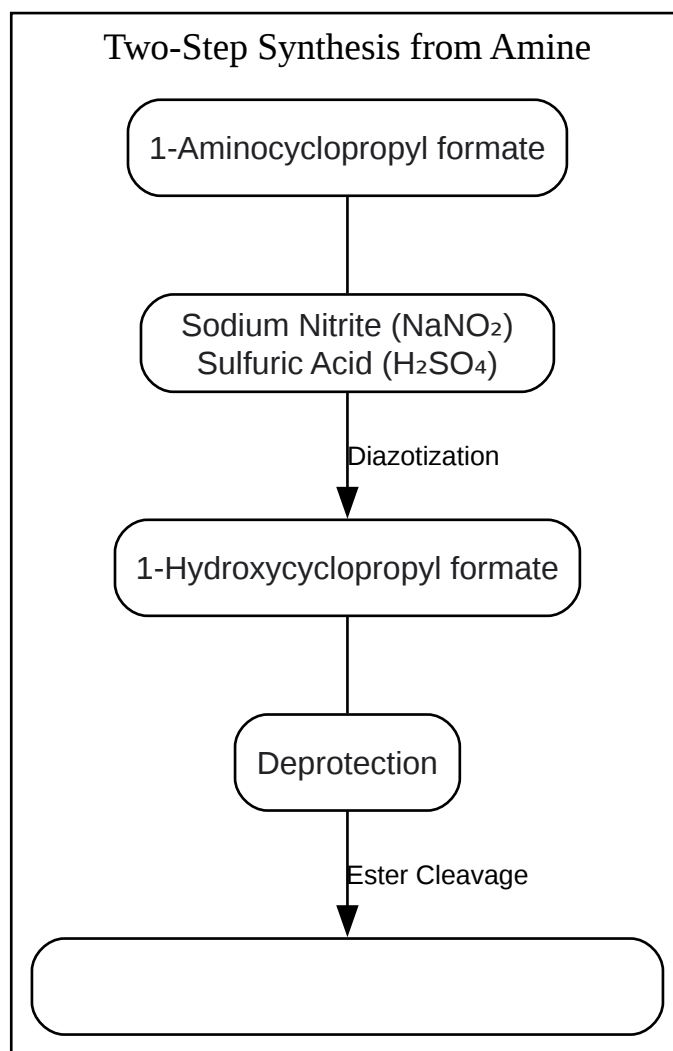


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Caption: Synthetic workflow for **1-Hydroxy-1-cyclopropanecarboxylic acid** via ester hydrolysis.

Method 2: From 1-Aminocyclopropyl Formate

This two-step synthesis starts from a readily available amino acid derivative.^[1]



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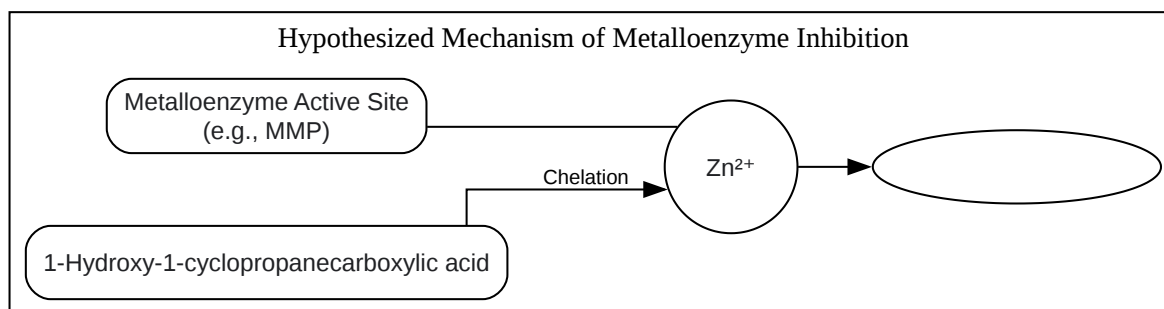
Caption: Two-step synthesis of **1-Hydroxy-1-cyclopropanecarboxylic acid** from an amino precursor.

Medicinal Chemistry Applications: An Outlook

The rigid nature of the cyclopropane ring in **1-Hydroxy-1-cyclopropanecarboxylic acid** makes it an intriguing scaffold for enzyme inhibition. The spatial arrangement of the hydroxyl and carboxylic acid groups can facilitate specific interactions with enzyme active sites.

Potential as a Metalloenzyme Inhibitor

Many enzymes, particularly metalloenzymes, utilize a metal ion (often zinc) in their active site for catalysis. The hydroxyl and carboxylate groups of **1-Hydroxy-1-cyclopropanecarboxylic acid** are well-positioned to act as a bidentate chelating moiety for such metal ions, potentially leading to potent enzyme inhibition. This is a recognized strategy in the design of inhibitors for enzymes like matrix metalloproteinases (MMPs).

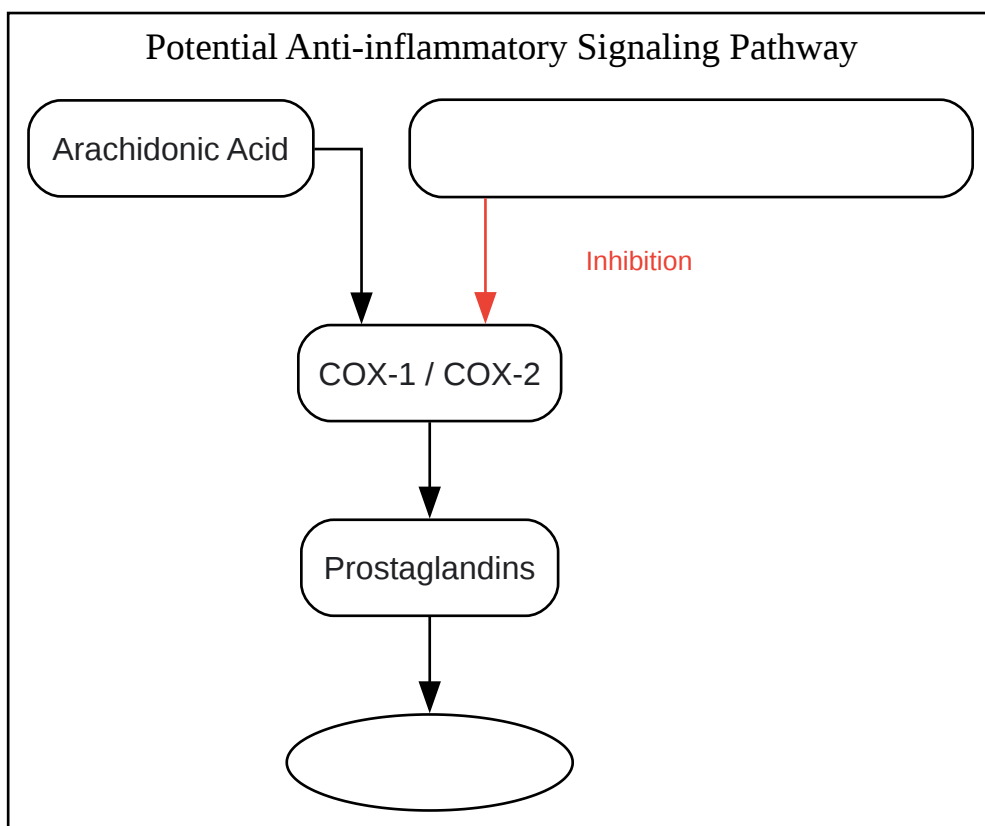


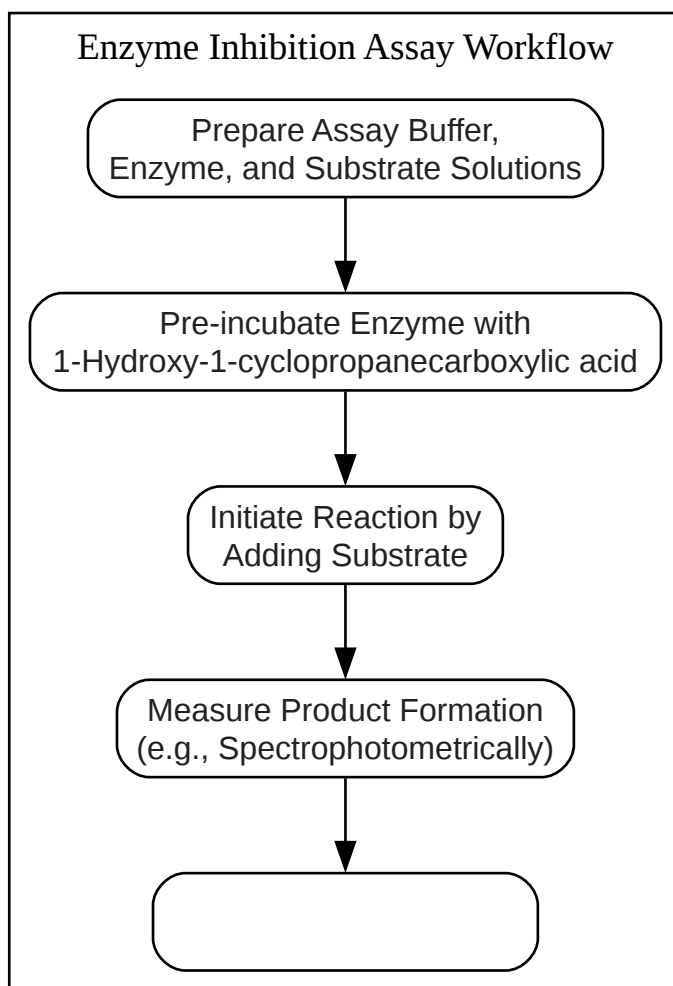
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Caption: Hypothesized metal-chelating inhibition mechanism.

Potential Anti-inflammatory Activity

Derivatives of cyclopropane carboxylic acids have demonstrated anti-inflammatory properties. This activity is often linked to the inhibition of enzymes in the inflammatory cascade, such as cyclooxygenases (COX-1 and COX-2). The rigid cyclopropane scaffold can orient pharmacophoric groups in a conformation favorable for binding to the active sites of these enzymes.





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References

- 1. US3857880A - Cyclopropane carboxylic acid derivatives - Google Patents [patents.google.com]
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